

commercial availability of 6-Bromo-8-methyl-5-nitroquinoline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **6-Bromo-8-methyl-5-nitroquinoline**

Cat. No.: **B3282902**

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In-Depth Technical Guide: 6-Bromo-8-methyl-5-nitroquinoline

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide addresses the commercial availability, potential synthetic routes, and key precursors of **6-Bromo-8-methyl-5-nitroquinoline**. Extensive research indicates that this specific polysubstituted quinoline is not commercially available as a stock chemical. However, this guide provides detailed information on commercially available precursors, enabling its synthesis for research and development purposes. A proposed synthetic protocol, based on established nitration methodologies for similar quinoline scaffolds, is presented, along with the necessary workflow and logical relationship diagrams to facilitate its production in a laboratory setting.

Commercial Availability

A thorough search of major chemical supplier databases reveals that **6-Bromo-8-methyl-5-nitroquinoline** is not a commercially available compound. Researchers requiring this molecule for their studies will need to undertake its chemical synthesis. The following sections detail the availability of key starting materials and a proposed synthetic pathway.

Commercially Available Precursors

The synthesis of **6-Bromo-8-methyl-5-nitroquinoline** can be envisioned through the nitration of 6-Bromo-8-methylquinoline. The commercial availability of this key precursor, along with a related compound, 8-methyl-5-nitroquinoline, is summarized in the table below.

Compound Name	CAS Number	Representative Suppliers	Purity	Available Quantities
6-Bromo-8-methylquinoline	178396-31-1	Ambeed, Inc. [1]	97% [1]	Gram scale [2]
6-Bromo-8-methylquinoline HCl	1257665-18-1	Various	min 97% [2]	1 gram [2]
8-methyl-5-nitroquinoline	64976-62-1	Sigma-Aldrich, Molport, Biosynth, CymitQuimica [3] [4] [5] [6]	95+% [6]	250mg, 1g, 5g [6]
6-Bromo-4-chloro-8-methylquinoline	1086062-90-9	Sigma-Aldrich	Not specified	Not specified

Proposed Synthetic Protocol: Nitration of 6-Bromo-8-methylquinoline

The following experimental protocol is a proposed method for the synthesis of **6-Bromo-8-methyl-5-nitroquinoline**, adapted from a known procedure for the nitration of 6-bromoquinoline.[\[7\]](#)

3.1. Materials and Reagents:

- 6-Bromo-8-methylquinoline
- Concentrated Sulfuric Acid (H_2SO_4)

- Concentrated Nitric Acid (HNO_3)
- Ice
- Deionized Water
- Sodium Bicarbonate (NaHCO_3) solution (saturated)
- Ethyl Acetate
- Anhydrous Magnesium Sulfate (MgSO_4)
- Silica Gel for column chromatography
- Hexane
- Ethyl Acetate

3.2. Experimental Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and under a fume hood, dissolve 6-Bromo-8-methylquinoline (1.0 equivalent) in concentrated sulfuric acid at 0°C (ice bath).
- In a separate flask, prepare a nitrating mixture by slowly adding concentrated nitric acid (1.1 equivalents) to concentrated sulfuric acid at 0°C.
- Add the nitrating mixture dropwise to the solution of 6-Bromo-8-methylquinoline, maintaining the reaction temperature at 0°C.
- After the addition is complete, allow the reaction mixture to stir at 0°C for 1 hour, then let it warm to room temperature and stir for an additional 2-3 hours.
- Carefully pour the reaction mixture over crushed ice.
- Neutralize the acidic solution by the slow addition of a saturated sodium bicarbonate solution until the pH is approximately 7-8.
- Extract the aqueous layer with ethyl acetate (3 x volumes).

- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using a hexane/ethyl acetate gradient to yield **6-Bromo-8-methyl-5-nitroquinoline**.

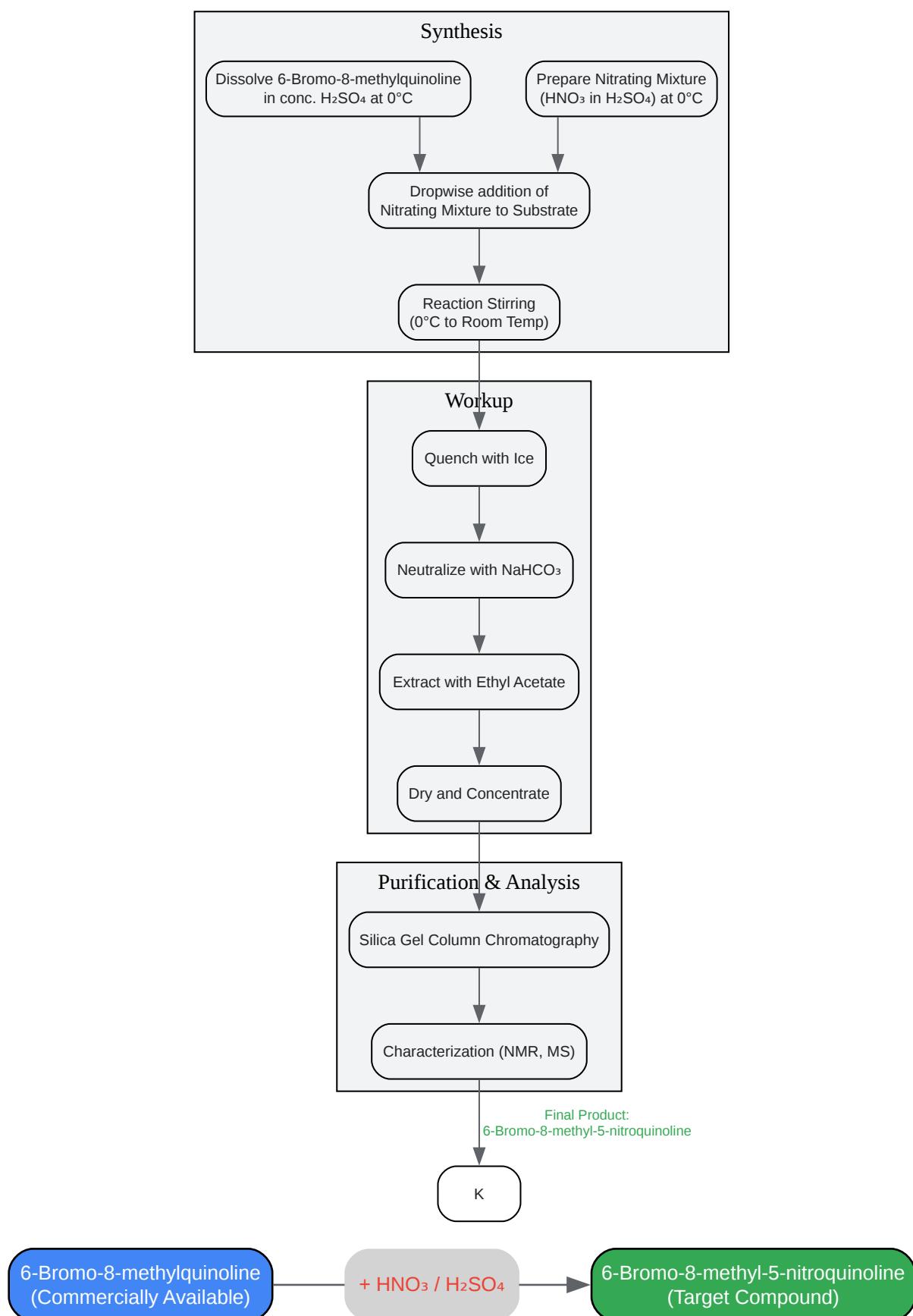
3.3. Characterization:

The structure and purity of the synthesized **6-Bromo-8-methyl-5-nitroquinoline** should be confirmed by analytical techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry.

Visualizations

4.1. Proposed Synthetic Workflow

The following diagram illustrates the proposed workflow for the synthesis and purification of **6-Bromo-8-methyl-5-nitroquinoline**.



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- To cite this document: BenchChem. [commercial availability of 6-Bromo-8-methyl-5-nitroquinoline]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3282902#commercial-availability-of-6-bromo-8-methyl-5-nitroquinoline>

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